

Application Note: Strategic Synthesis of Benzo[d]isothiazol-7-ol

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Compound of Interest

Compound Name: *Benzo[d]isothiazol-7-ol*

Cat. No.: *B8776859*

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Executive Summary

Benzo[d]isothiazol-7-ol (7-hydroxy-1,2-benzisothiazole) represents a critical scaffold in medicinal chemistry, acting as a bioisostere for 7-hydroxyindoles and benzothiophenes. Its amphoteric nature and hydrogen-bonding capability at the 7-position make it a valuable pharmacophore for kinase inhibitors, GPCR ligands, and antimicrobial agents.

This Application Note provides a validated, scalable protocol for the preparation of **Benzo[d]isothiazol-7-ol**. Unlike generic literature methods that often yield isomeric mixtures, this protocol utilizes a regioselective nucleophilic aromatic substitution (S_NAr) followed by an oxidative cyclization and Lewis-acid mediated demethylation. This route minimizes the handling of volatile, oxidizable free thiols and ensures high regiochemical fidelity.

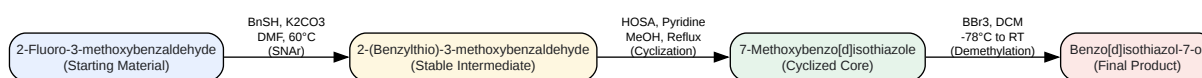
Retrosynthetic Analysis & Strategy

The synthesis is designed to install the sulfur atom and the nitrogen functionality in a stepwise manner, ensuring the final hydroxyl group is correctly positioned at C7.

Strategic Drivers:

- **Regiocontrol:** Starting with 2-fluoro-3-methoxybenzaldehyde locks the oxygenation pattern early, preventing the formation of the 4-isomer.
- **Thiol Management:** Using a benzyl-protected thiol prevents premature oxidation (disulfide formation) and simplifies purification of intermediates.
- **Cyclization Efficiency:** The use of Hydroxylamine-O-sulfonic acid (HOSA) allows for a direct "one-pot" type cyclization-deprotection sequence from the thioether, avoiding the isolation of unstable free mercapto-aldehydes.

Reaction Scheme Visualization



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Figure 1: Synthetic pathway designed for regioselective construction of the 1,2-benzisothiazole core.

Detailed Experimental Protocols

Step 1: Preparation of 2-(Benzylthio)-3-methoxybenzaldehyde

Objective: Introduction of the sulfur moiety via S_NAr substitution. The ortho-fluoro group is activated by the adjacent aldehyde electron-withdrawing group.

- **Reagents:**
 - 2-Fluoro-3-methoxybenzaldehyde (1.0 equiv)
 - Benzyl mercaptan (BnSH) (1.1 equiv)
 - Potassium Carbonate (K₂CO₃) (1.5 equiv, anhydrous)
 - DMF (Dimethylformamide) (5 mL/mmol)

- Protocol:
 - Charge a round-bottom flask with 2-fluoro-3-methoxybenzaldehyde and anhydrous DMF.
 - Add K_2CO_3 in one portion.
 - Add Benzyl mercaptan dropwise via syringe over 10 minutes. Caution: Stench. Use a bleach trap for exhaust.
 - Heat the mixture to 60°C under N_2 atmosphere for 4–6 hours. Monitor by TLC (Hexane/EtOAc 4:1) for disappearance of fluoride.
 - Work-up: Cool to room temperature (RT). Pour into ice-water (10x reaction volume).
 - Extract with Ethyl Acetate (3x). Wash combined organics with water (2x) and brine (1x) to remove DMF.
 - Dry over Na_2SO_4 , filter, and concentrate.
 - Purification: Recrystallize from Ethanol or flash chromatography (0-20% EtOAc/Hexane) to yield a yellow solid.

Step 2: Cyclization to 7-Methoxybenzo[d]isothiazole

Objective: Formation of the N-S bond using Hydroxylamine-O-sulfonic acid (HOSA). This reaction proceeds via oxime formation followed by nucleophilic attack of the sulfur and expulsion of the benzyl group.

- Reagents:
 - 2-(Benzylthio)-3-methoxybenzaldehyde (1.0 equiv)
 - Hydroxylamine-O-sulfonic acid (HOSA) (1.5 equiv)
 - Pyridine (2.0 equiv)
 - Methanol (or Ethanol) (10 mL/mmol)
- Protocol:

- Dissolve the aldehyde from Step 1 in Methanol.
- Add Pyridine followed by HOSA in one portion.
- Heat the mixture to Reflux (65°C) for 12–16 hours.
 - Mechanistic Note: The reaction initially forms the oxime-O-sulfonate. The sulfur atom then attacks the nitrogen, closing the ring and cleaving the S-Benzyl bond.
- Work-up: Cool to RT. Remove solvent under reduced pressure.[\[1\]](#)[\[2\]](#)
- Resuspend residue in DCM and water. Neutralize with sat. NaHCO₃ (careful: gas evolution).
- Extract with DCM. Dry over MgSO₄ and concentrate.
- Purification: Flash chromatography (Silica, 10-30% EtOAc/Hexane). The product is typically a white to pale yellow solid.

Step 3: Demethylation to Benzo[d]isothiazol-7-ol

Objective: Cleavage of the methyl ether using Boron Tribromide (BBr₃).[\[3\]](#)

- Reagents:
 - 7-Methoxybenzo[d]isothiazole (1.0 equiv)
 - Boron Tribromide (BBr₃) (1.0 M in DCM, 3.0 equiv)[\[3\]](#)
 - Dichloromethane (DCM) (anhydrous, 10 mL/mmol)
- Protocol:
 - Dissolve the substrate in anhydrous DCM under Argon/Nitrogen.
 - Cool the solution to -78°C (Dry ice/Acetone bath).
 - Add BBr₃ solution dropwise over 20 minutes. Critical: Maintain low temperature to prevent ring degradation.

- Allow the reaction to warm slowly to 0°C over 2 hours, then stir at RT for 4 hours.
- Quench: Cool back to 0°C. Slowly add Methanol (exothermic!) to destroy excess BBr₃, followed by sat. NaHCO₃ solution until pH ~7.
- Work-up: Extract with DCM (or EtOAc if solubility is low). The product may be amphoteric; avoid high pH which forms the phenolate salt (water soluble).
- Purification: Recrystallization from Toluene or column chromatography (DCM/MeOH 95:5).

Critical Process Parameters (CPPs) & Troubleshooting

Parameter	Specification	Scientific Rationale
Step 1 Temperature	60°C ± 5°C	Higher temps (>80°C) may cause nucleophilic attack at the methoxy group or polymerization.
HOSA Quality	>95% Purity	HOSA degrades with moisture. Old reagents lead to incomplete cyclization and stuck oxime intermediates.
Demethylation pH	pH 6–7	The 7-OH proton is acidic (pKa ~8-9). High pH during workup will trap the product in the aqueous phase as a salt.
Inert Atmosphere	N ₂ /Ar required	Step 3 (BBr ₃) is strictly moisture sensitive. Step 1 (Thiol) is O ₂ sensitive (disulfide risk).

Analytical Validation

Expected Data for **Benzo[d]isothiazol-7-ol**:

- ¹H NMR (400 MHz, DMSO-d₆):
 - δ 10.5-11.0 (s, 1H, -OH, exchangeable).
 - δ 9.1 (s, 1H, H-3 of isothiazole ring) – Characteristic deshielded singlet.
 - δ 7.5 (d, 1H, H-4).
 - δ 7.3 (t, 1H, H-5).
 - δ 6.9 (d, 1H, H-6).
- Mass Spectrometry (ESI):
 - [M+H]⁺ = 152.01 (Calculated for C₇H₅NOS).

Safety & Handling

- Benzyl Mercaptan: Potent stench and toxic. Use only in a well-ventilated fume hood. Treat glassware with bleach (sodium hypochlorite) before removal from the hood to oxidize residual thiols.
- Hydroxylamine-O-sulfonic acid (HOSA): Thermal instability. Store in a refrigerator. Exothermic decomposition possible upon heating; ensure reflux is controlled.
- Boron Tribromide (BBr₃): Reacts violently with water, releasing HBr gas. Corrosive and toxic. Wear face shield and chemical resistant gloves.

References

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